

Technical Support Center: Diethyl Azodicarboxylate (DEAD)

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Compound of Interest

Compound Name: Diethyl azodicarboxylate

Cat. No.: B1670526

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This guide provides essential safety information, troubleshooting advice, and frequently asked questions for researchers, scientists, and drug development professionals working with **Diethyl azodicarboxylate (DEAD)**.

Troubleshooting Guide

This section addresses specific issues that may arise during the handling and use of **Diethyl azodicarboxylate**.

Q: What should I do in the event of a **Diethyl azodicarboxylate** spill?

A: In case of a spill, immediately evacuate the area of unnecessary personnel and move upwind.[1] Eliminate all ignition sources such as sparks, open flames, and hot surfaces.[1][2] For minor spills, absorb the material with inert substances like sand, earth, or vermiculite and place it into a labeled container for disposal.[3][4] For major spills, alert the fire brigade and inform them of the hazard's location and nature.[1] Do not touch or walk through the spilled material.[1] Use spark-proof tools and explosion-proof equipment during cleanup.[2] After cleanup, decontaminate all protective clothing and equipment before reuse.[1]

Q: The container of **Diethyl azodicarboxylate** appears to be bulging. What does this indicate and what should I do?

A: A bulging container may indicate pressure build-up due to decomposition, which can be explosive.[1] It is recommended to vent the container periodically to release pressure.[1] If you

encounter a bulging container, handle it with extreme caution in a well-ventilated area, away from ignition sources.

Q: The color of my **Diethyl azodicarboxylate** solution has faded from orange-red to yellow or colorless. What does this signify?

A: **Diethyl azodicarboxylate** is an orange-red liquid.^{[5][6]} A change in color to yellow or colorless typically indicates that the DEAD has been consumed in a chemical reaction or has decomposed.^[7] This color change is often used as a visual indicator to monitor the progress of a synthesis.^[7]

Q: I observed the formation of solid precipitates in my **Diethyl azodicarboxylate** solution. What could be the cause?

A: Pure **Diethyl azodicarboxylate** has a melting point of 6°C.^[6] If the storage temperature drops below this point, the compound may solidify. Gently warming the solution may redissolve the precipitate. However, be aware that heating undiluted DEAD above 100°C can be explosive.^{[5][7][8]}

Frequently Asked Questions (FAQs)

Q: What are the primary hazards associated with **Diethyl azodicarboxylate**?

A: **Diethyl azodicarboxylate** is a hazardous substance with several primary risks:

- **Explosion Hazard:** It can explode if heated under confinement, is shock-sensitive, and decomposes vigorously above 100°C.^{[5][7][8]} Heating may cause a fire or an explosion.^{[2][9][10]}
- **Flammability:** It is a flammable liquid and vapor.^[2]
- **Health Hazards:** It is harmful if swallowed or inhaled.^{[9][10]} It can cause skin, eye, and respiratory system irritation.^{[1][9]}
- **Instability:** DEAD is sensitive to light, heat, and shock.^{[5][11][12]}

Q: How should I properly store **Diethyl azodicarboxylate**?

A: Proper storage is crucial for safety. Store DEAD in a cool, dry, and well-ventilated area in a tightly closed container.[3][4] The recommended storage temperature is between 2-8°C.[4][8][11] It should be stored away from heat, sparks, open flames, and other ignition sources.[2] Store in the original container and protect it from physical damage and light.[1][8][11] It is often supplied and transported as a 40% solution in toluene to enhance stability.[6][7]

Q: What personal protective equipment (PPE) should be worn when handling **Diethyl azodicarboxylate**?

A: When handling DEAD, the following PPE is recommended:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[2][4]
- Skin Protection: Wear impervious, flame-resistant clothing and appropriate protective gloves (e.g., neoprene).[1][2][4]
- Respiratory Protection: Use a respirator if working in an area with inadequate ventilation.[3] Facilities should be equipped with an eyewash station and a safety shower.[3]

Q: What materials are incompatible with **Diethyl azodicarboxylate**?

A: Avoid contact with strong acids, strong bases, strong oxidizing agents, and strong reducing agents.[5][8] Also, avoid contamination with oxidizing agents like nitrates and chlorine bleaches, as this may result in ignition.[1]

Q: What are the hazardous decomposition products of **Diethyl azodicarboxylate**?

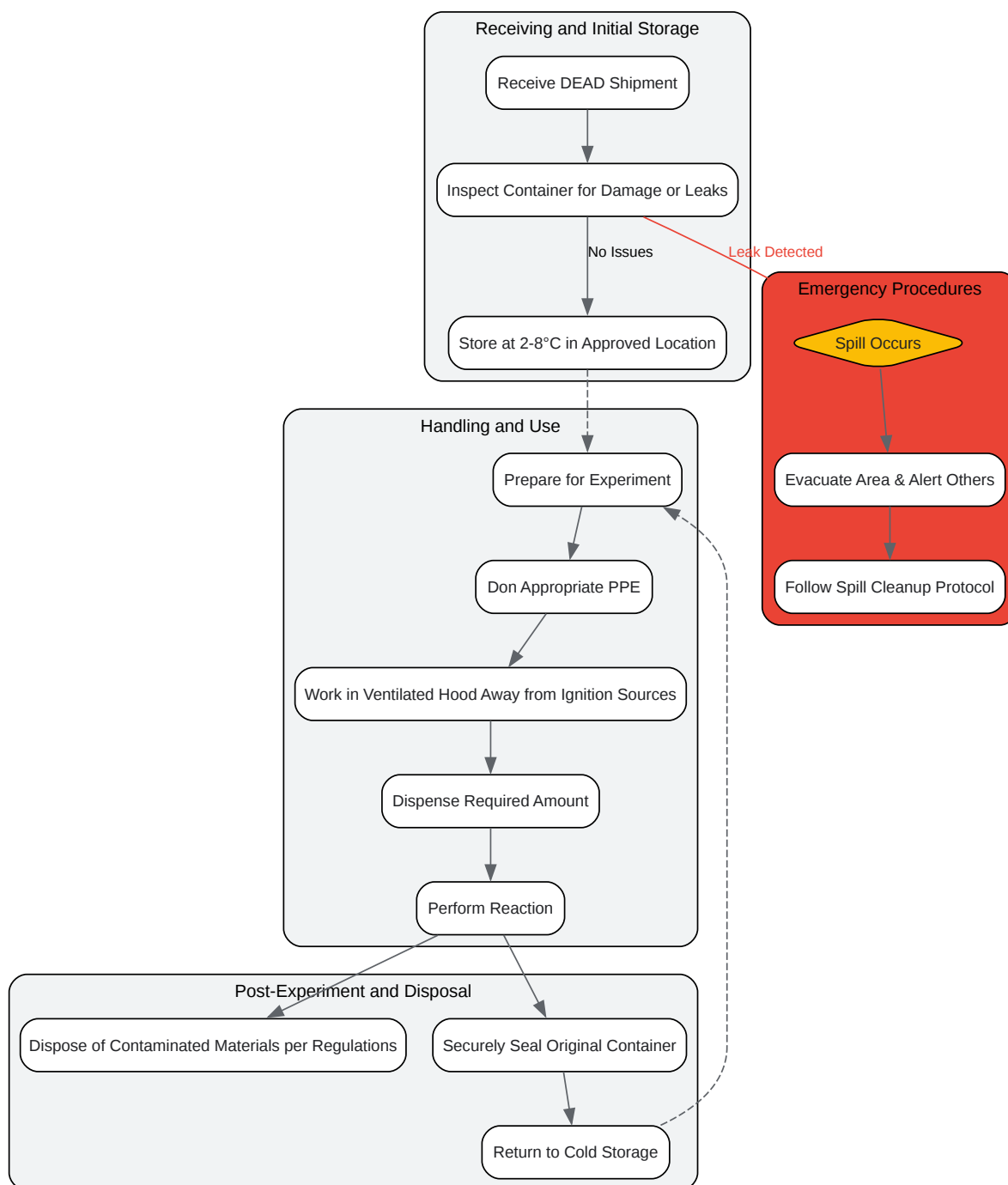
A: Decomposition can be self-accelerating and produce large amounts of gas.[1] Combustion products include carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[1][4]

Quantitative Data Summary

Property	Value	Citations
Appearance	Orange-red liquid	[5][11]
Storage Temperature	2-8°C	[4][11]
Boiling Point	106°C (13 mmHg) / 116-117°C	[2][8]
Melting Point	6°C	[6][8]
Flash Point	85°C / 41°C (closed cup)	[6][8]
Density	1.106 g/mL / 0.956 g/mL (40% in toluene)	[6][8]
Decomposition Temp.	Decomposes vigorously above 100°C	[5][8]

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Safe Handling and Storage Workflow



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Caption: Workflow for safe handling and storage of DEAD.

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